



Application Notes and Protocols: N-(3-Sulfopropyl)-L-alanine as a Biological Buffer

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Compound of Interest		
Compound Name:	N-(3-Sulfopropyl)-L-alanine	
Cat. No.:	B15158067	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

N-(3-Sulfopropyl)-L-alanine is not currently a widely documented or commercially available biological buffer. The following application notes and protocols are based on the predicted chemical properties of this compound, drawing analogies from structurally similar zwitterionic buffers, such as the "Good's buffers" series and taurine derivatives. The provided data is theoretical and should be empirically validated.

Introduction to N-(3-Sulfopropyl)-L-alanine as a Potential Biological Buffer

N-(3-Sulfopropyl)-L-alanine is a zwitterionic compound that possesses structural features suggesting its utility as a biological buffer. Its synthesis would involve the N-alkylation of L-alanine with a sulfopropyl group. The resulting molecule contains a secondary amine and a sulfonate group. The sulfonate group is a strong acid with a pKa typically below 2, meaning it is fully deprotonated and negatively charged at physiological pH. The buffering capacity in the neutral to slightly alkaline range would be provided by the secondary amine.

Zwitterionic buffers, often referred to as "Good's buffers," are widely used in biological research due to their favorable properties.[1] These characteristics include high water solubility, low permeability through biological membranes, and minimal interference with biochemical



reactions.[1] Based on its structure, **N-(3-Sulfopropyl)-L-alanine** is predicted to share these advantageous properties, making it a potentially valuable tool for various life science applications.

Predicted Physicochemical Properties

The properties of **N-(3-Sulfopropyl)-L-alanine** are estimated based on its structure and comparison with similar compounds.



Property	Predicted Value/Characteristic	Rationale
Molecular Weight	209.23 g/mol	Calculated from the chemical formula: C6H13NO5S
pKa (at 25°C)	~ 7.8	The pKa of the amino group of L-alanine is ~9.7. N-substitution with an alkyl group is expected to lower this value into the physiological range, similar to many Good's buffers.
Buffering pH Range	6.8 - 8.8	The effective buffering range is generally considered to be pKa ± 1.
Appearance	White crystalline powder	Typical for similar zwitterionic compounds.
Solubility	High in aqueous solutions	The zwitterionic nature with a sulfonate group generally confers excellent water solubility.
Metal Chelation	Low	The structure does not contain moieties known for strong metal ion chelation, a desirable feature in many enzymatic assays.
UV Absorbance	Negligible above 260 nm	The molecule lacks chromophores that absorb in the near-UV and visible range, preventing interference in spectrophotometric assays.

Comparison with Common Biological Buffers



This table provides a comparison of the predicted properties of **N-(3-Sulfopropyl)-L-alanine** with established zwitterionic buffers.

Buffer	pKa at 25°C	Useful pH Range
N-(3-Sulfopropyl)-L-alanine (Predicted)	~ 7.8	6.8 - 8.8
HEPES	7.48	6.8 - 8.2
MOPS	7.20	6.5 - 7.9
PIPES	6.76	6.1 - 7.5
Tricine	8.05	7.4 - 8.8
Taurine	9.06	8.1 - 10.0

Potential Applications

Given its predicted properties, **N-(3-Sulfopropyl)-L-alanine** could be a suitable buffer for a variety of applications in research and drug development:

- Cell Culture: Maintaining a stable physiological pH is critical for the growth and viability of mammalian and other eukaryotic cells. A buffer with a pKa around 7.8 would be beneficial for cell culture media, particularly for cells that prefer a slightly alkaline environment.
- Enzyme Assays: Many enzymes exhibit optimal activity within a narrow pH range. The low potential for metal chelation and minimal interference with reaction kinetics would make this buffer a good candidate for a wide range of enzymatic studies.
- Protein Purification and Analysis: Maintaining protein stability and activity during purification and analysis is paramount. This buffer could be used in chromatography, electrophoresis, and other protein handling techniques.
- Pharmaceutical Formulations: In drug development, buffers are essential for maintaining the stability and efficacy of active pharmaceutical ingredients (APIs), especially in liquid formulations for parenteral or ophthalmic use.[2]



Experimental Protocols

The following are generalized protocols for the preparation and use of **N-(3-Sulfopropyl)-L-alanine** as a biological buffer. Note: As this is a hypothetical buffer, all concentrations and pH values should be optimized for the specific application.

Protocol 1: Preparation of a 1 M Stock Solution of N-(3-Sulfopropyl)-L-alanine Buffer

Materials:

- N-(3-Sulfopropyl)-L-alanine powder (M.W. 209.23 g/mol)
- Deionized water (dH₂O)
- 10 M Sodium hydroxide (NaOH) or 10 M Hydrochloric acid (HCl)
- pH meter
- Stir plate and stir bar
- Graduated cylinder and volumetric flask

Procedure:

- Weigh out 209.23 g of N-(3-Sulfopropyl)-L-alanine powder.
- Add the powder to a beaker containing approximately 800 mL of dH₂O.
- Place the beaker on a stir plate and add a stir bar. Stir until the powder is completely dissolved.
- Calibrate the pH meter according to the manufacturer's instructions.
- Place the pH electrode in the buffer solution.
- Slowly add 10 M NaOH to the solution while monitoring the pH. Continue adding NaOH dropwise until the desired pH (e.g., 7.8) is reached. If the pH overshoots the target, it can be



adjusted back with 10 M HCl.

- Transfer the solution to a 1 L volumetric flask.
- Add dH₂O to bring the final volume to 1 L.
- Stopper the flask and invert several times to ensure thorough mixing.
- Sterilize the buffer solution by autoclaving or by filtration through a 0.22 μm filter.
- Store the stock solution at 4°C.

Protocol 2: Use of N-(3-Sulfopropyl)-L-alanine in a Generic Kinase Assay

Objective: To maintain a stable pH during an in vitro kinase reaction.

Materials:

- 1 M N-(3-Sulfopropyl)-L-alanine stock solution, pH 7.5
- Kinase of interest
- Kinase substrate (peptide or protein)
- ATP (Adenosine triphosphate)
- MgCl₂
- Deionized water (dH₂O)

Procedure:

- Prepare a 10X Reaction Buffer:
 - 500 μL of 1 M N-(3-Sulfopropyl)-L-alanine, pH 7.5 (for a final concentration of 50 mM)
 - 100 μL of 1 M MgCl₂ (for a final concentration of 10 mM)

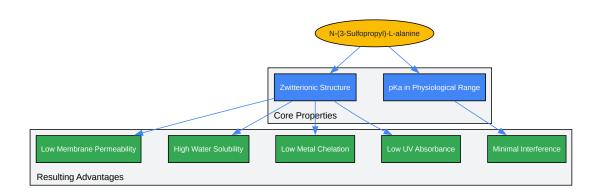


- 4.4 mL of dH₂O
- Mix well. The final pH should be confirmed and adjusted if necessary.
- Set up the Kinase Reaction (example for a 25 μL final volume):
 - 2.5 μL of 10X Reaction Buffer
 - 5 μL of substrate (at a suitable stock concentration)
 - 2.5 μL of ATP (at a suitable stock concentration)
 - X μL of kinase solution (diluted as required)
 - (15 X) μL of dH₂O
- Combine the reaction buffer, substrate, and water first.
- Initiate the reaction by adding the kinase and ATP.
- Incubate at the optimal temperature for the kinase (e.g., 30°C or 37°C) for the desired reaction time.
- Stop the reaction by adding a suitable stop solution (e.g., EDTA, SDS-PAGE loading buffer).
- Analyze the results using an appropriate method (e.g., phosphospecific antibody western blot, radiometric assay, or luminescence-based assay).

Visualizations

Diagram 1: Desirable Characteristics of a Zwitterionic Biological Buffer



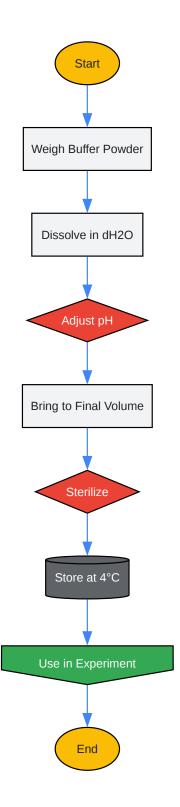


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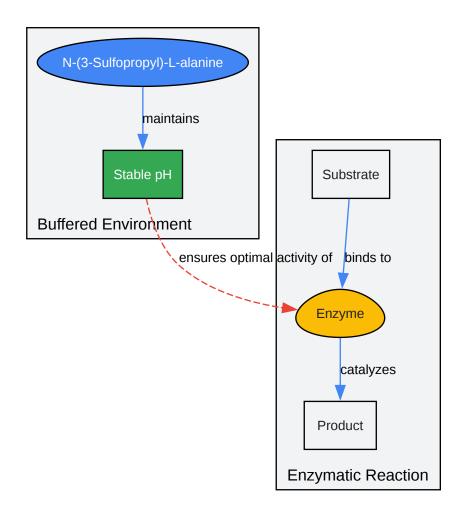
Caption: Ideal properties of a zwitterionic buffer.

Diagram 2: Workflow for Buffer Preparation and Use









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